

Application Notes and Protocols for Sinomenine Hydrochloride

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Compound of Interest

Compound Name: *Sinmel*
CAS No.: 8015-27-8
Cat. No.: B12678093

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Disclaimer: The compound "**Sinmel**" is not found in the scientific literature. This document is based on the assumption that "**Sinmel**" is a misspelling of Sinomenine, an alkaloid extracted from the plant Sinomenium acutum. The following data and protocols pertain to Sinomenine Hydrochloride (SH), which is a form of Sinomenine with enhanced water solubility.[1]

Introduction

Sinomenine is a natural morphinan alkaloid with a wide range of pharmacological effects, including anti-inflammatory, immunosuppressive, analgesic, neuroprotective, and anti-tumor properties.[1][2] It has been traditionally used in Chinese medicine for conditions like rheumatoid arthritis.[2][3] Sinomenine hydrochloride (SH) is the hydrochloride salt of sinomenine, developed to improve its water solubility and drug-like properties.[1] These notes provide best practices for the storage, handling, and application of Sinomenine Hydrochloride in a research setting.

Compound Information and Properties

Chemical and Physical Properties

The key chemical and physical properties of Sinomenine Hydrochloride are summarized in the table below.

Property	Value	References
Chemical Formula	C ₁₉ H ₂₃ NO ₄ ·HCl	
Molecular Weight	365.85 g/mol	[4]
CAS Number	6080-33-7	[5][6]
Appearance	Light yellow powder / Crystalline solid	[7][8]
Purity	Typically ≥98%	[8]

Solubility Data

Solubility is a critical parameter for preparing stock solutions and experimental media.

Solvent	Solubility	References
Water	≥13.26 mg/mL; Soluble to 100 mM	[9]
DMSO	≥14.7 mg/mL; ~30 mg/mL	[8][9]
DMF	~30 mg/mL	[8]
Ethanol	Insoluble or sparingly soluble (~5 mg/mL)	[8][9]
PBS (pH 7.2)	~5 mg/mL	[8]
Ethanol-Water Mix	Solubility is highest in a 5:5 mass ratio of ethanol to water.	[10][11]

Note: The dissolution of Sinomenine Hydrochloride in an ethanol-water mixture is an endothermic and non-spontaneous process.[11] Solubility increases with temperature.[10][11]

Storage and Handling

Proper storage and handling are crucial to maintain the stability and integrity of Sinomenine Hydrochloride.

Storage Conditions

Form	Recommended Storage Temperature	Additional Notes	References
Solid (Powder)	+4°C or -20°C	Store in a cool, dry, well-ventilated place. Keep container tightly sealed and protected from light. Can be stable for ≥ 4 years at -20°C.	[5] [7] [8] [12]
Solutions	Use freshly prepared solutions.	Long-term storage of solutions is not recommended. If necessary, store aliquots at -20°C or -80°C for short periods. Avoid repeated freeze-thaw cycles.	[9]

Handling Precautions

Sinomenine Hydrochloride is classified as harmful and an irritant. Adhere to standard laboratory safety procedures.

- Personal Protective Equipment (PPE): Wear protective gloves, a lab coat, and safety goggles.[\[5\]](#)[\[7\]](#)[\[13\]](#)[\[14\]](#)
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood to avoid dust and aerosol formation.[\[5\]](#)[\[7\]](#)[\[12\]](#)

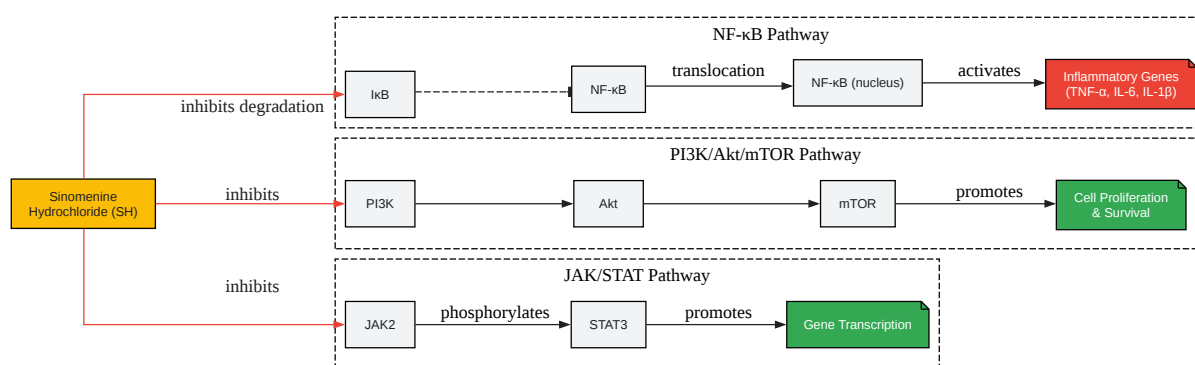
- Hygiene: Wash hands thoroughly after handling.[\[5\]](#)[\[13\]](#)[\[14\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[13\]](#)
- First Aid:
 - If Inhaled: Move the person to fresh air.[\[13\]](#)[\[15\]](#)[\[16\]](#)
 - On Skin: Wash off with plenty of soap and water.[\[13\]](#)[\[15\]](#)[\[16\]](#)
 - In Eyes: Rinse cautiously with water for several minutes.[\[5\]](#)[\[13\]](#)[\[15\]](#)
 - If Swallowed: Rinse mouth with water. Do NOT induce vomiting.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[\[14\]](#)

Biological Activity and Signaling Pathways

Sinomenine Hydrochloride exerts its effects by modulating several key signaling pathways. Its primary mechanisms involve anti-inflammatory, immunosuppressive, and anti-cancer activities.[\[1\]](#)[\[2\]](#)

- NF- κ B Pathway: SH is a known blocker of NF- κ B activation.[\[2\]](#)[\[8\]](#)[\[17\]](#) It can impede the nuclear translocation of NF- κ B, thereby downregulating the expression of pro-inflammatory cytokines (e.g., TNF- α , IL-1 β , IL-6) and other inflammatory mediators.[\[2\]](#)[\[18\]](#)
- MAPK Pathway: The compound has been shown to influence the MAPK signaling pathway, which is involved in cellular processes like proliferation and apoptosis in cancer cells.[\[1\]](#)
- PI3K/Akt/mTOR Pathway: SH can inhibit the PI3K/Akt/mTOR pathway, which plays a crucial role in cell survival, proliferation, and apoptosis. This inhibition is a key mechanism of its anti-tumor effects.[\[1\]](#)[\[19\]](#)
- AMPK Pathway: SH can bidirectionally regulate the AMPK pathway. It activates AMPK in cancer cells, leading to apoptosis, while inhibiting it in autoimmune disease models to reduce inflammation.[\[18\]](#)[\[20\]](#)

- JAK/STAT Pathway: SH has been observed to inhibit the JAK2/STAT3 signaling cascade, contributing to its therapeutic effects in conditions like cancer-induced bone pain and plasma cell mastitis.[1][21]



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Caption: Key signaling pathways modulated by Sinomenine Hydrochloride (SH).

Experimental Protocols

The following are generalized protocols for common assays involving Sinomenine Hydrochloride. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

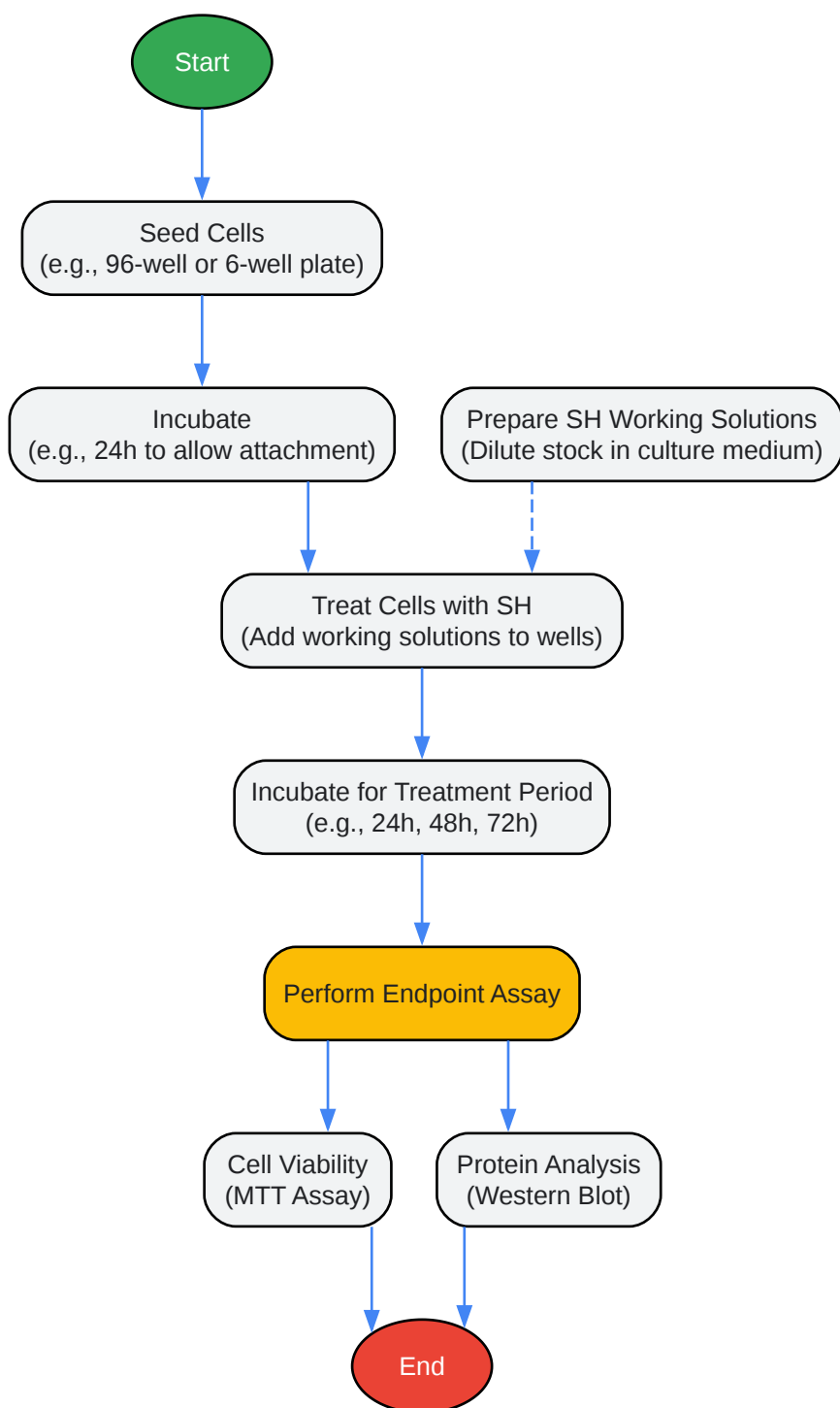
Preparation of Stock Solution

- Calculate Amount: Determine the mass of SH powder needed to prepare a stock solution of the desired concentration (e.g., 100 mM).
 - $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (365.85 g/mol)} \times 1000 \text{ mg/g}$

- **Dissolution:** Aseptically dissolve the weighed SH powder in a suitable sterile solvent (e.g., water or DMSO) to make a high-concentration stock solution.^[9] Vortex or sonicate briefly if necessary to ensure complete dissolution.
- **Sterilization:** Filter-sterilize the stock solution through a 0.22 µm syringe filter into a sterile, light-protected tube.
- **Storage:** Store the stock solution in aliquots at -20°C. Avoid repeated freeze-thaw cycles.

General Cell Culture Workflow

This workflow outlines the steps for treating cultured cells with SH.



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Caption: General experimental workflow for cell-based assays with SH.

Cell Viability (MTT) Assay Protocol

This assay measures the metabolic activity of cells as an indicator of viability.

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of culture medium.[\[22\]](#) Incubate for 12-24 hours to allow for cell attachment.[\[19\]](#)[\[23\]](#)
- **Treatment:** Remove the medium and add 100 μ L of fresh medium containing various concentrations of SH (e.g., 0, 10, 50, 100, 200, 500 μ M). Include a vehicle control (medium with the same amount of solvent used for the SH stock).[\[24\]](#)
- **Incubation:** Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours) at 37°C in a 5% CO₂ incubator.[\[22\]](#)
- **Add MTT Reagent:** Add 10 μ L of MTT solution (5 mg/mL in sterile PBS) to each well.[\[22\]](#)
- **Incubate with MTT:** Incubate the plate for an additional 4 hours at 37°C, allowing viable cells to convert the MTT into formazan crystals.[\[22\]](#)[\[25\]](#)
- **Solubilize Formazan:** Carefully remove the medium from each well. Add 100-150 μ L of a solubilization solution (e.g., DMSO or a solution of SDS in 0.01 M HCl) to each well.[\[22\]](#)[\[23\]](#)[\[25\]](#)
- **Read Absorbance:** Shake the plate on an orbital shaker for 10-15 minutes to fully dissolve the formazan crystals. Measure the absorbance at a wavelength between 570-590 nm using a microplate reader.

Western Blot Protocol for Protein Analysis

This protocol is used to detect changes in protein expression in key signaling pathways after SH treatment.

- **Cell Lysis:** After treating cells with SH in 6-well plates, wash the cells with ice-cold PBS. Lyse the cells by adding 100-200 μ L of RIPA lysis buffer containing protease and phosphatase inhibitors.[\[19\]](#)[\[26\]](#)[\[27\]](#)
- **Protein Quantification:** Scrape the cells, collect the lysate, and centrifuge at 14,000 x g for 15 minutes at 4°C. Collect the supernatant and determine the protein concentration using a BCA protein assay kit.[\[19\]](#)[\[26\]](#)[\[27\]](#)

- Sample Preparation: Mix 20-40 µg of protein from each sample with Laemmli sample buffer and heat at 95-100°C for 5-10 minutes.
- SDS-PAGE: Load the denatured protein samples onto a 10% or 12% SDS-polyacrylamide gel and perform electrophoresis to separate the proteins by size.[19][26]
- Protein Transfer: Transfer the separated proteins from the gel to a polyvinylidene fluoride (PVDF) membrane.[19][26]
- Blocking: Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1-2 hours at room temperature to prevent non-specific antibody binding.[19][27]
- Primary Antibody Incubation: Incubate the membrane with specific primary antibodies (e.g., anti-phospho-Akt, anti-NF-κB, anti-GAPDH) diluted in blocking buffer overnight at 4°C with gentle agitation.[19][27][28]
- Washing: Wash the membrane three times with TBST for 10 minutes each.
- Secondary Antibody Incubation: Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1-2 hours at room temperature.[19]
- Detection: Wash the membrane again as in step 8. Detect the protein bands using an enhanced chemiluminescence (ECL) detection system and visualize with an imaging system.[19] Quantify band density using software like ImageJ.[19]

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